

TM-N1324 degradation and stability testing

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Compound of Interest

Compound Name: TM-N1324
Cat. No.: B15605796

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TM-N1324 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the degradation and stability testing of **TM-N1324**, a potent and selective GPR39 agonist.

General Information

TM-N1324 is a small molecule agonist for the G-Protein-Coupled Receptor 39 (GPR39).[1][2] It is a valuable tool for studying the physiological functions of GPR39.[3]

Chemical and Physical Properties

Property	Value
Formal Name	4-(2-chloro-4-fluorophenyl)-1,4,5,7-tetrahydro-3-methyl-1-(9H-purin-6-yl)-6H-pyrazolo[3,4-b]pyridin-6-one
CAS Number	1144477-35-9[1][2]
Molecular Formula	C ₁₈ H ₁₃ ClFN ₇ O[2]
Molecular Weight	397.8 g/mol [2]
Appearance	Solid[2][4]
Solubility	Soluble in DMSO and Ethanol.[2] Reasonably good aqueous solubility (65 µM at pH 7.0).[1]

Biological Activity

TM-N1324 is a potent agonist of GPR39, with its activity being significantly enhanced in the presence of zinc (Zn²⁺).[1][4] It is selective for GPR39 over a panel of 165 other GPCRs at a concentration of 1 µM.[2]

Condition	EC ₅₀ (human GPR39)	EC ₅₀ (murine GPR39)
Without Zn ²⁺	280 nM[1]	180 nM[1]
With Zn ²⁺	9 nM[1]	5 nM[1]

TM-N1324 has been shown to increase somatostatin release by 53% and decrease ghrelin secretion in isolated mouse gastric mucosa cells at 1 µM.[1][2]

Storage and Stability

Proper storage is crucial to maintain the integrity of **TM-N1324**.

Form	Storage Temperature	Stability
Solid Powder	-20°C	≥ 4 years[2]
4°C	6 Months	
Stock Solution (in solvent)	-80°C	2 years[1]
-20°C	1 year[1]	

For in vivo experiments, it is recommended to prepare fresh working solutions daily.[1]

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **TM-N1324**?

A1: To prepare a stock solution, dissolve the solid **TM-N1324** powder in a suitable solvent such as DMSO or ethanol.[2] For example, a 10 mM stock solution can be prepared in DMSO.[1][4] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[1]

Q2: What is the recommended storage condition for the stock solution?

A2: For long-term storage, the stock solution should be stored at -80°C, where it is stable for up to 2 years.[1] For shorter-term storage, -20°C is suitable for up to 1 year.[1]

Q3: Why is the activity of **TM-N1324** dependent on the presence of Zinc (Zn²⁺)?

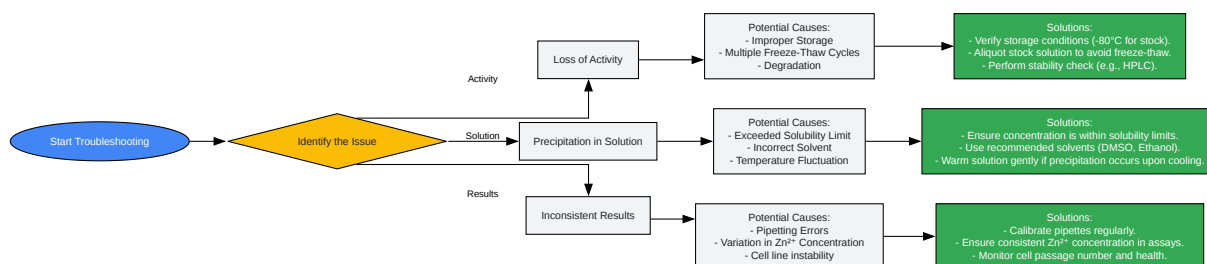
A3: The GPR39 receptor is a Zn²⁺-sensing receptor. The presence of Zn²⁺ enhances the binding and activity of agonists like **TM-N1324**, leading to a significant increase in potency (lower EC₅₀ values).[1][2]

Q4: Can I use **TM-N1324** for in vivo studies?

A4: Yes, **TM-N1324** is orally active and has been used in in vivo studies.[2][3] For in vivo administration, it is recommended to prepare fresh solutions daily.[1]

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and testing of **TM-N1324**.



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Caption: Troubleshooting flowchart for common **TM-N1324** experimental issues.

Experimental Protocols

Forced Degradation Study Protocol

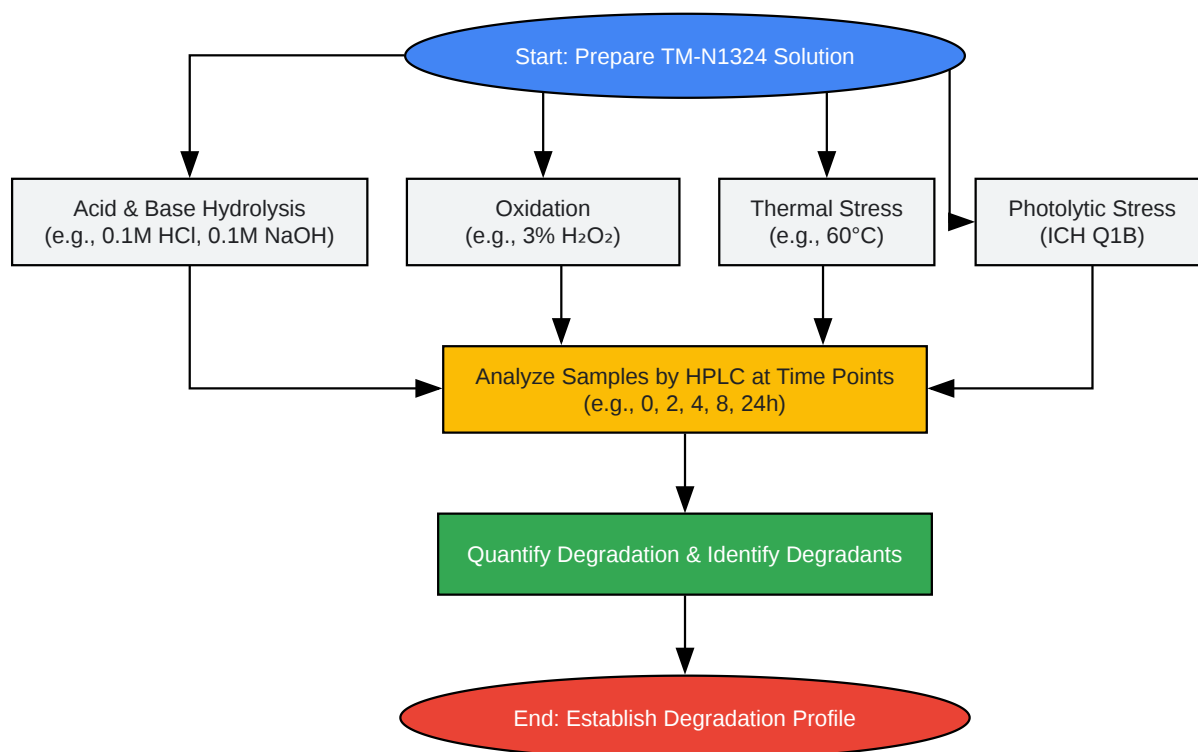
Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of **TM-N1324**.^[5] These studies expose the compound to stress conditions more severe than accelerated stability testing.^{[5][6]} The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient (API).^[7]

Objective: To investigate the degradation profile of **TM-N1324** under various stress conditions.

Materials:

- **TM-N1324**
- Hydrochloric acid (HCl)

- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- High-purity water
- Acetonitrile (ACN) or other suitable organic solvent
- pH meter
- Photostability chamber
- Oven
- HPLC system with a suitable column and detector (e.g., UV/Vis or MS)



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Caption: General workflow for a forced degradation study of **TM-N1324**.

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **TM-N1324** in a suitable solvent (e.g., ACN or a mixture of ACN and water).
- Acid Hydrolysis: Mix the stock solution with 0.1 M HCl. Incubate at room temperature or elevated temperature (e.g., 60°C) and collect samples at various time points. Neutralize the samples before analysis.
- Base Hydrolysis: Mix the stock solution with 0.1 M NaOH. Incubate at room temperature and collect samples at different intervals. Neutralize the samples before analysis.
- Oxidative Degradation: Treat the stock solution with 3% H₂O₂.^[7] Keep the solution at room temperature and collect samples at specified times.
- Thermal Degradation: Expose the solid powder and the solution of **TM-N1324** to dry heat (e.g., 60°C) in an oven.^[8]
- Photolytic Degradation: Expose the solid powder and solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter (ICH Q1B guidelines).^[6]
- Analysis: Analyze the stressed samples using a validated stability-indicating HPLC method. Compare the chromatograms of the stressed samples with that of an unstressed control to determine the extent of degradation and identify any degradation products.

Long-Term Stability Study Protocol

Long-term stability studies are conducted under recommended storage conditions to establish the shelf-life of the compound.^[9]

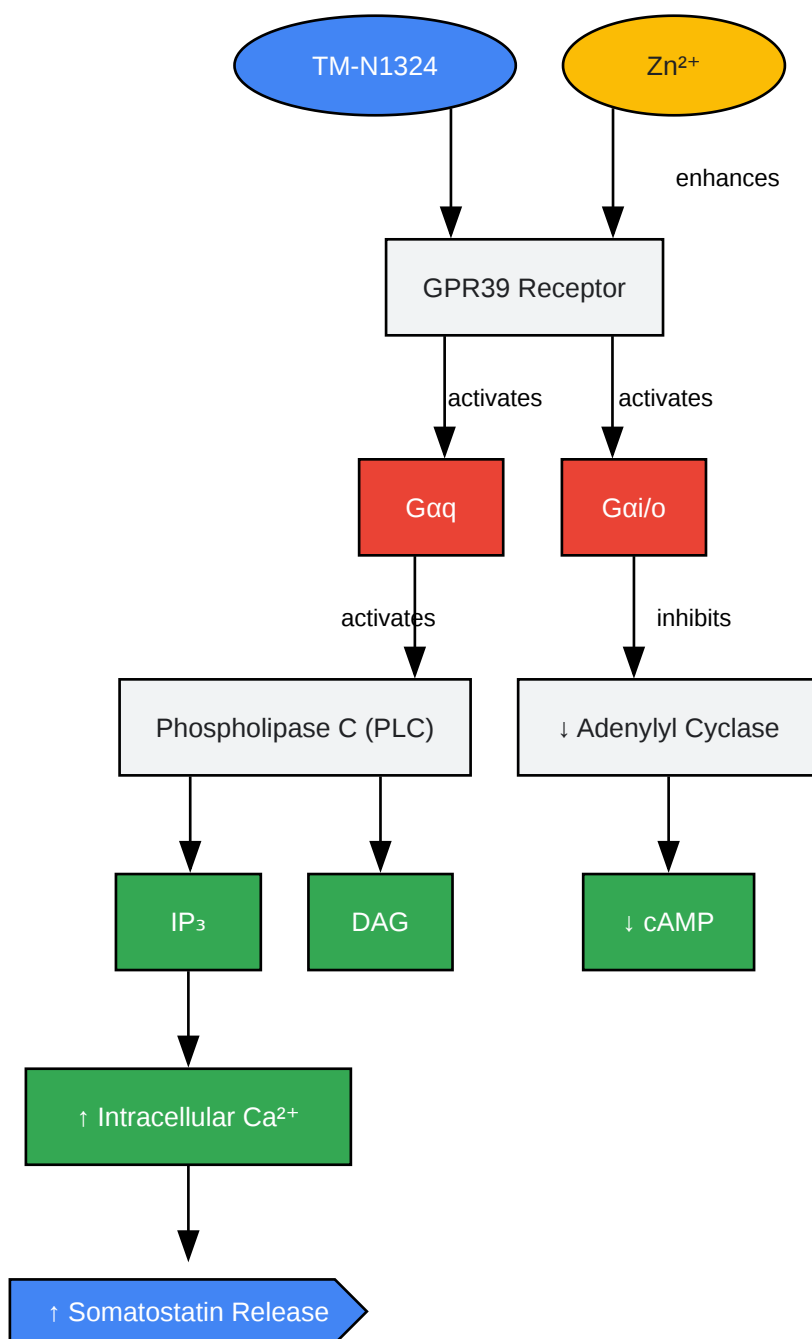
Objective: To evaluate the stability of **TM-N1324** under recommended long-term storage conditions.

Methodology:

- **Sample Preparation:** Prepare multiple aliquots of **TM-N1324** in both solid form and as a stock solution in DMSO.
- **Storage:** Store the aliquots under the recommended conditions:
 - Solid: -20°C
 - Stock Solution: -80°C and -20°C
- **Time Points:** Designate specific time points for analysis (e.g., 0, 3, 6, 9, 12, 18, 24, 36, and 48 months).
- **Analysis:** At each time point, analyze the samples for:
 - **Appearance:** Visual inspection for any changes in color or physical state.
 - **Purity:** Assess by a stability-indicating HPLC method to detect and quantify any degradation products.
 - **Potency:** Evaluate the biological activity using a relevant cell-based assay (e.g., measuring inositol phosphate accumulation in HEK293 cells expressing GPR39).[2]

GPR39 Signaling Pathway

TM-N1324 activates GPR39, which can couple to multiple G-protein signaling pathways, primarily Gαq and Gαi/o.[3]



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Caption: Simplified GPR39 signaling pathway activated by **TM-N1324**.

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